

# Ensorb® Absorbent: A Technical Whitepaper

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## Compound of Interest

Compound Name: Ensorb

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed technical overview of the composition, physical properties, and performance characteristics of **Ensorb®** absorbent materials. It is intended to serve as a comprehensive resource for researchers, scientists, and professionals in drug development who require a thorough understanding of this material's properties and the methodologies used to evaluate them.

## Core Composition of Ensorb® Absorbent

**Ensorb®** is a versatile absorbent with formulations tailored for specific applications. The primary composition of the most common **Ensorb®** granular absorbent is a naturally occurring volcanic glass, expanded perlite, which is an amorphous sodium potassium aluminum silicate. [1][2][3] Additionally, specific formulations for oil-only applications and other uses consist of polypropylene or a blend of cellulose and vermiculite.

## Expanded Perlite (Sodium Potassium Aluminum Silicate)

The principal formulation of **Ensorb®** is a white, odorless aggregate derived from expanded perlite. [1][3] Chemically, it is identified as a sodium potassium aluminum silicate of variable composition. [1] This material is lightweight and possesses a high surface area due to its porous, multi-cellular structure, which contributes to its absorbent properties. [4]

## Polypropylene Formulation

For oil-specific applications, an "Oil Only" variety of **Ensorb®** is available. This formulation is composed of over 97% polypropylene, with minor additions of anti-static agents and pigments. This hydrophobic material is designed to selectively absorb oil-based liquids while repelling water.

## Cellulose and Vermiculite Formulation

Another noted composition of **Ensorb®** Super Absorbent is a mixture of cellulose and vermiculite.<sup>[5]</sup> This formulation leverages the absorbent capacities of both organic and mineral components.

## Physical and Chemical Properties

The following tables summarize the key quantitative data available for the primary expanded perlite formulation of **Ensorb®**.

**Table 1: Physical Properties of Ensorb® (Expanded Perlite Formulation)**

Property	Value	Source
Appearance	White aggregate	[1]
Odor	No odor	[1]
Melting Point	2400 °F (1315.6 °C)	[1][6]
Water Solubility	Slight	[1][6]
pH (10% slurry)	6.5 - 7.5	[3]
Specific Gravity	Not Determined	[1][6]

**Table 2: Performance Characteristics of Ensorb® (Expanded Perlite Formulation)**

Parameter	Value	Source
Absorption Capacity	15 to 20 times that of clay-based absorbents	[7][8][9][10][11]

## Experimental Protocols

The performance of absorbent materials is typically evaluated using standardized testing methods. The following section details the likely experimental protocol for determining the absorbent capacity of **Ensorb®**, based on the principles of ASTM F716, the standard test method for sorbent performance of absorbents.[\[12\]](#)

### Determination of Absorbent Capacity (Based on ASTM F716)

Objective: To determine the maximum amount of a liquid that a given amount of **Ensorb®** can absorb.

Materials:

- **Ensorb®** absorbent
- Test liquid (e.g., water, oil, or a specific chemical)
- Beaker or other suitable container
- Mesh basket with fine enough openings to retain the **Ensorb®** granules but allow the liquid to pass through
- Balance (accurate to 0.01 g)
- Timer
- Draining rack

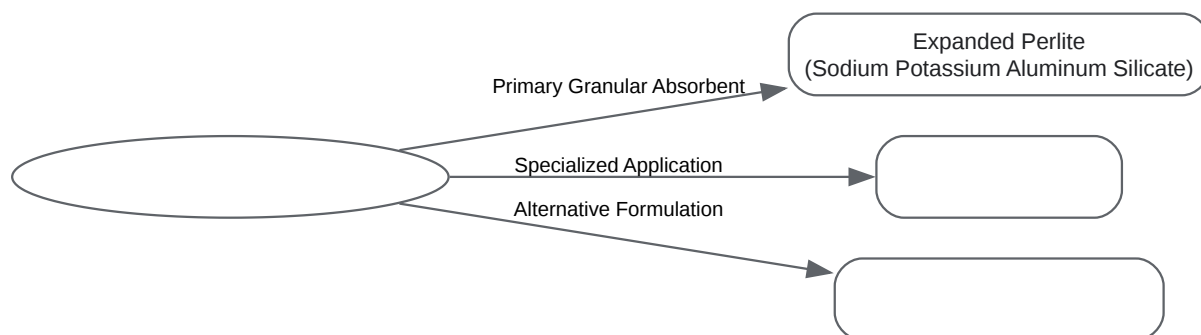
Procedure:

- Initial Weighing: An empty, dry mesh basket is weighed and its mass is recorded ( $M_{\text{basket}}$ ).
- A specified amount of dry **Ensorb®** absorbent is placed into the mesh basket. The total mass of the basket and the dry absorbent is recorded ( $M_{\text{initial}}$ ).

- The mass of the dry absorbent ( $M_{\text{absorbent}}$ ) is calculated:  $M_{\text{absorbent}} = M_{\text{initial}} - M_{\text{basket}}$ .
- Immersion: The basket containing the absorbent is fully immersed in the test liquid for a specified period (e.g., 15 minutes).
- Draining: After the immersion period, the basket is removed from the liquid and hung on a draining rack for a set time (e.g., 2 minutes) to allow excess, non-absorbed liquid to drain away.
- Final Weighing: The basket with the saturated absorbent is weighed, and the final mass is recorded ( $M_{\text{final}}$ ).
- Calculation of Absorbed Liquid: The mass of the absorbed liquid ( $M_{\text{liquid}}$ ) is calculated as:  $M_{\text{liquid}} = M_{\text{final}} - M_{\text{initial}}$ .
- Calculation of Absorbent Capacity: The absorbent capacity is typically expressed as the mass of liquid absorbed per unit mass of the absorbent.
  - Absorbent Capacity (g/g) =  $M_{\text{liquid}} / M_{\text{absorbent}}$

## Visualizations

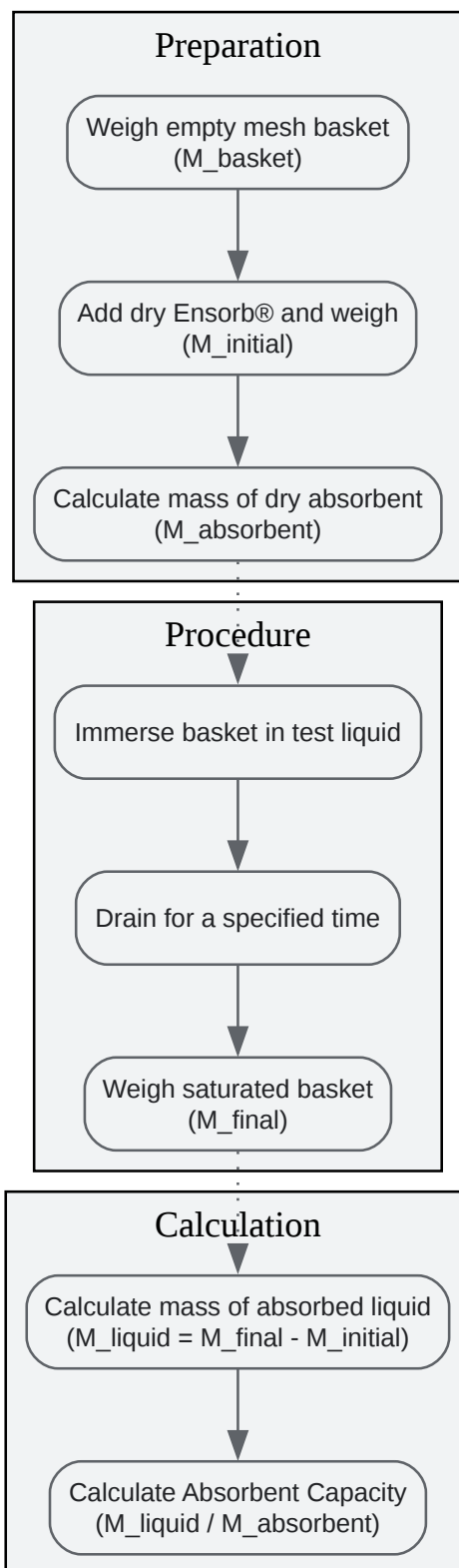
### Diagram 1: Core Composition of Ensorb® Formulations



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Caption: Core components of different **Enso**rb****® absorbent formulations.

## Diagram 2: Experimental Workflow for Absorbent Capacity Testing



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Caption: Workflow for determining the absorbent capacity of **Ensorb®**.

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